

Personal protective equipment for handling ONO-8430506

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Compound of Interest

Compound Name: ONO-8430506

Cat. No.: B15572983

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Essential Safety and Handling Guide for ONO-8430506

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **ONO-8430506**, a potent, orally bioavailable autotaxin (ATX)/ENPP2 inhibitor. Given that a specific Safety Data Sheet (SDS) is not publicly available for this research compound, a precautionary approach is essential. All procedures should be conducted under the assumption that the compound is highly potent and potentially hazardous.

Immediate Safety and Handling Precautions

ONO-8430506 is intended for research use only.^[1] Due to its potent biological activity, direct contact and aerosol generation must be strictly avoided. All handling of this compound, especially in its solid form, should occur within a certified chemical fume hood or other suitable ventilated enclosure to minimize inhalation risk.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial for minimizing exposure. The following table summarizes the recommended PPE for various laboratory activities involving **ONO-8430506**.

Activity	Recommended Personal Protective Equipment
Handling Solid Compound (Weighing, Aliquoting)	Primary:- Chemical-resistant gloves (Nitrile, double-gloving recommended)- Disposable gown with tight-fitting cuffs- Chemical splash goggles and a face shield- NIOSH-approved respirator (e.g., N95 for powders)
Preparing Solutions	Primary:- Chemical-resistant gloves (Nitrile, double-gloving recommended)- Disposable gown or lab coat- Chemical splash goggles
General Laboratory Use of Solutions	Primary:- Chemical-resistant gloves (Nitrile)- Lab coat- Safety glasses with side shields

Operational Plans: From Receipt to Disposal

A structured workflow is critical to ensure safety and maintain the integrity of the compound.

Receiving and Storage

Upon receipt, inspect the container for any damage or leaks. The compound should be stored under the recommended conditions to ensure stability.

Storage Condition	Duration
Powder	-20°C for up to 3 years
In Solvent	-80°C for up to 1 year

Always refer to the supplier's specific storage instructions.

Solution Preparation

Detailed protocols for preparing solutions of **ONO-8430506** are available from suppliers. For instance, a stock solution in DMSO can be prepared at a concentration of 90.0 mg/mL (195.0 mM), where sonication may be required to aid dissolution.^[1] For in vivo studies, a common formulation is 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline, yielding a solution of

at least 3.3 mg/mL (7.15 mM).[1] When preparing solutions, always add solvents sequentially and ensure the solution is clear before adding the next component.

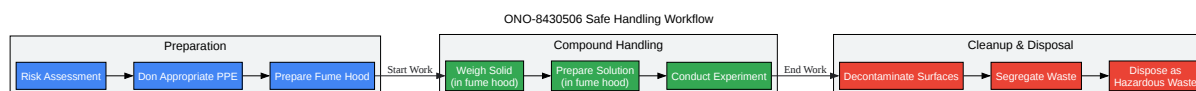
Disposal Plan

All waste materials contaminated with **ONO-8430506** must be treated as hazardous chemical waste. Adherence to institutional, local, and national regulations for hazardous waste disposal is mandatory.

Waste Type	Disposal Procedure
Solid ONO-8430506	- Collect in a clearly labeled, sealed, and puncture-proof hazardous waste container.- Do not mix with other waste streams unless approved by your institution's Environmental Health and Safety (EHS) office.
Contaminated Labware (e.g., pipette tips, tubes)	- Place in a designated, sealed hazardous waste container.
Liquid Waste (Solutions containing ONO-8430506)	- Collect in a labeled, leak-proof, and chemically compatible hazardous waste container.- Ensure the container is securely closed when not in use.
Contaminated PPE	- Remove carefully to avoid cross-contamination.- Dispose of in a designated hazardous waste stream as per institutional guidelines.

Experimental Workflow and Safety Diagram

The following diagram illustrates the logical workflow for safely handling **ONO-8430506**, from initial preparation to final disposal, emphasizing critical safety checkpoints.



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A flowchart outlining the safe handling process for **ONO-8430506**.

By adhering to these guidelines, researchers can minimize risks and ensure a safe laboratory environment when working with the potent autotaxin inhibitor **ONO-8430506**.

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References

- 1. ONO-8430506 | PDE | TargetMol [targetmol.com]
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